

An In-depth Technical Guide to the Physical Characteristics of Dicyclohexyl Phthalate-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dicyclohexyl phthalate-d4*

Cat. No.: *B113682*

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This technical guide provides a comprehensive overview of the core physical and chemical characteristics of **Dicyclohexyl phthalate-d4** (DCHP-d4). Intended for researchers, scientists, and professionals in drug development, this document details the compound's properties, the methodologies for their determination, and its application in analytical workflows.

Core Physical and Chemical Properties

Dicyclohexyl phthalate-d4 is the deuterated analogue of Dicyclohexyl phthalate (DCHP), a phthalate ester used as a plasticizer.[1] The incorporation of four deuterium atoms on the benzene ring makes it an ideal internal standard for mass spectrometry-based quantification of the parent compound and related phthalates.[2]

- Chemical Name: Dicyclohexyl phthalate-3,4,5,6-d4[2]
- Synonyms: 1,2-Benzenedicarboxylic Acid 1,2-Dicyclohexyl Ester-d4, Phthalic Acid Dicyclohexyl Ester-d4, DCHP-d4[3]
- CAS Number: 358731-25-6[4]
- Molecular Formula: $C_{20}D_4H_{22}O_4$ [2][3]
- Molecular Weight: 334.44 g/mol [2][3]

The following table summarizes the key physical and chemical properties of **Dicyclohexyl phthalate-d4**. Data for the non-deuterated form (Dicyclohexyl phthalate) is included for

comparison where specific data for the deuterated analogue is not available, as their physical properties are nearly identical.[2]

Property	Value	Reference(s)
Physical State	White, crystalline solid	[5]
Odor	Mildly aromatic	[6]
Melting Point	63 - 67 °C (for non-deuterated DCHP)	[7]
Boiling Point	425.8 ± 18.0 °C at 760 mmHg (for non-deuterated DCHP)	[8]
Flash Point	180 - 190 °C	[2]
Density	1.1 ± 0.1 g/cm ³	[8]
Solubility	Insoluble in water; soluble in organic solvents	[9]
Vapor Pressure	8.7 x 10 ⁻⁷ mmHg (for non-deuterated DCHP)	[6]
Refractive Index	1.544 (for non-deuterated DCHP)	[8]

Experimental Protocols for Property Determination

Standard methodologies are employed to determine the physicochemical properties of solid organic compounds like **Dicyclohexyl phthalate-d4**. Below are generalized protocols for key characteristics.

- **Sample Preparation:** A small amount of the finely powdered, dry DCHP-d4 is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus with a heated block and a thermometer or digital temperature sensor is used.

- Procedure: The capillary tube is placed in the heating block. The temperature is raised rapidly to about 10-15 °C below the expected melting point, and then the heating rate is slowed to 1-2 °C per minute.
- Observation: The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the substance is completely liquid are recorded as the melting range.

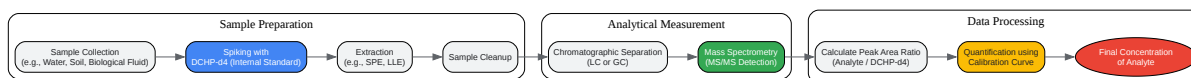
Due to the high boiling point of DCHP-d4, vacuum distillation is often employed to prevent decomposition.

- Apparatus: A standard distillation setup is used, including a round-bottom flask, a condenser, a receiving flask, and a thermometer. The apparatus is connected to a vacuum source.
- Procedure: A sample of DCHP-d4 is placed in the distillation flask with boiling chips. The system is evacuated to a specific pressure. The flask is heated, and the temperature at which the liquid boils and the vapor condenses is recorded, along with the pressure.
- Correction: The observed boiling point is then corrected to standard atmospheric pressure using a nomograph or the Clausius-Clapeyron equation.
- Apparatus: A Pensky-Martens closed-cup tester is a common apparatus for this measurement.
- Procedure: The sample is placed in the test cup and heated at a slow, constant rate with continuous stirring.
- Ignition Test: An ignition source is directed into the cup at regular temperature intervals.
- Observation: The flash point is the lowest temperature at which the vapors above the liquid ignite upon application of the ignition source.[2]

Application in Analytical Workflows

Dicyclohexyl phthalate-d4 is primarily used as an internal standard in isotope dilution mass spectrometry (IDMS) for the quantitative analysis of phthalates in various matrices, such as environmental and biological samples.[2] Its key advantage is that it behaves almost identically

to the non-labeled analyte during sample preparation and analysis, correcting for matrix effects and variations in instrument response.[2]



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Caption: Workflow for quantification of phthalates using DCHP-d4 as an internal standard.

Safety and Handling

Dicyclohexyl phthalate-d4 is classified with the following hazard statements: H317 (May cause an allergic skin reaction), H360D (May damage the unborn child), and H412 (Harmful to aquatic life with long-lasting effects).[2] Appropriate personal protective equipment (PPE), such as gloves and eye shields, should be worn when handling this compound.[2] It should be stored in a well-ventilated place, and exposure should be avoided, especially during pregnancy.[2]

This guide provides a foundational understanding of the physical characteristics of **Dicyclohexyl phthalate-d4** for its effective and safe use in a research and development setting. For lot-specific data, always refer to the Certificate of Analysis provided by the supplier.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Characteristics of Dicyclohexyl Phthalate-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b113682#dicyclohexyl-phthalate-d4-physical-characteristics]

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